

Epi-cryptoacetalide: A Technical Overview for Researchers

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Compound of Interest		
Compound Name:	Epi-cryptoacetalide	
Cat. No.:	B15544372	Get Quote

CAS Number: 132152-57-9 Molecular Formula: C18H22O3 Molecular Weight: 286.37 g/mol

This technical guide provides a comprehensive overview of **Epi-cryptoacetalide**, a natural diterpenoid isolated from the roots of Salvia miltiorrhiza. This document is intended for researchers, scientists, and professionals in drug development interested in the chemical properties, biological activities, and therapeutic potential of this compound.

Chemical and Physical Properties

Epi-cryptoacetalide is a stereoisomer of cryptoacetalide, and they are often isolated together as an inseparable mixture. It possesses a complex tetracyclic structure.

Property	Value	Source
CAS Number	132152-57-9	N/A
Molecular Formula	C18H22O3	N/A
Molecular Weight	286.37 g/mol	N/A
Appearance	Not specified in available literature	N/A
Solubility	Not specified in available literature	N/A



Biological Activity and Mechanism of Action

Epi-cryptoacetalide has been identified as a modulator of key receptors involved in inflammatory and hormonal signaling pathways, suggesting its potential therapeutic application in conditions such as endometriosis.

Receptor Binding Affinity

Epi-cryptoacetalide has demonstrated binding affinity for the Estrogen Receptor- α (ER- α) and the Prostaglandin E2 receptor subtype 2 (EP2). The reported binding affinities are summarized in the table below.

Target Receptor	Κ _ι (μΜ)
Estrogen Receptor-α (ER-α)	0.3
Prostaglandin E2 Receptor (EP2)	1.92

Proposed Mechanism of Action in Endometriosis

Endometriosis is an estrogen-dependent and inflammatory condition. The dual affinity of **Epi-cryptoacetalide** for ER- α and EP2 receptors suggests a multi-faceted mechanism of action against this disease.

- Modulation of Estrogen Signaling: By binding to ER-α, **Epi-cryptoacetalide** may interfere with the proliferative effects of estrogen on endometrial tissue. The nature of this interaction (agonist or antagonist) requires further functional studies.
- Modulation of Inflammatory Pathways: The EP2 receptor is activated by prostaglandin E2 (PGE2), a key mediator of inflammation and pain. By targeting the EP2 receptor, Epi-cryptoacetalide may inhibit downstream signaling pathways that contribute to the inflammatory environment and pain associated with endometriosis.

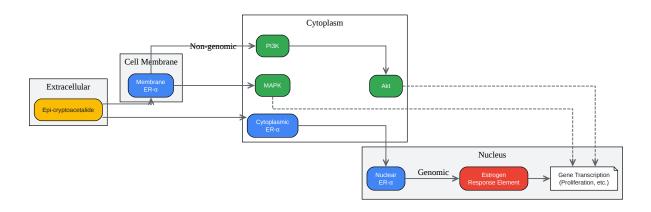
Signaling Pathways

The interaction of **Epi-cryptoacetalide** with ER- α and EP2 receptors initiates distinct downstream signaling cascades. The following diagrams illustrate the general signaling



pathways associated with these receptors. The specific modulatory effects of **Epi-cryptoacetalide** on these pathways are a subject for further investigation.

Estrogen Receptor-α (ER-α) Signaling Pathway



Translocation

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General Estrogen Receptor-α Signaling Pathways.

Prostaglandin E2 Receptor (EP2) Signaling Pathway





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General Prostaglandin E2 Receptor (EP2) Signaling Pathway.

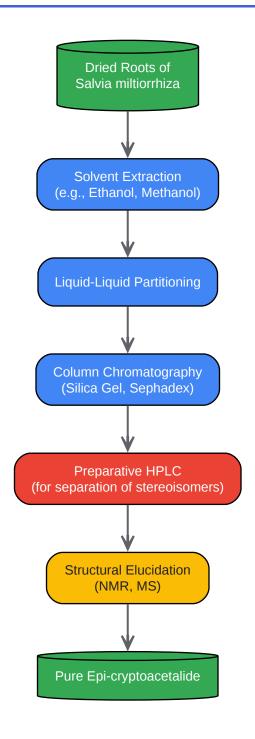
Experimental Protocols

Detailed experimental protocols for the synthesis, purification, and biological evaluation of **Epi-cryptoacetalide** are not extensively available in the public domain. The following sections outline general methodologies that can be adapted for the study of this compound.

Isolation and Purification

Epi-cryptoacetalide is naturally found in the roots of Salvia miltiorrhiza. A general workflow for its isolation would involve:





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